

# Cymal-4 mechanism of action

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## Compound Focus: Cymal-4

CAS No.: 181135-57-9

Cat. No.: S802399

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## What is Cymal-4?

**Cymal-4** (4-cyclohexyl-1-butyl- $\beta$ -d-maltoside) is a maltoside detergent frequently used in **membrane protein research** for solubilizing and stabilizing proteins extracted from cell membranes [1]. It belongs to a family of related compounds (Cymal-n series) where the alkyl chain length varies [1].

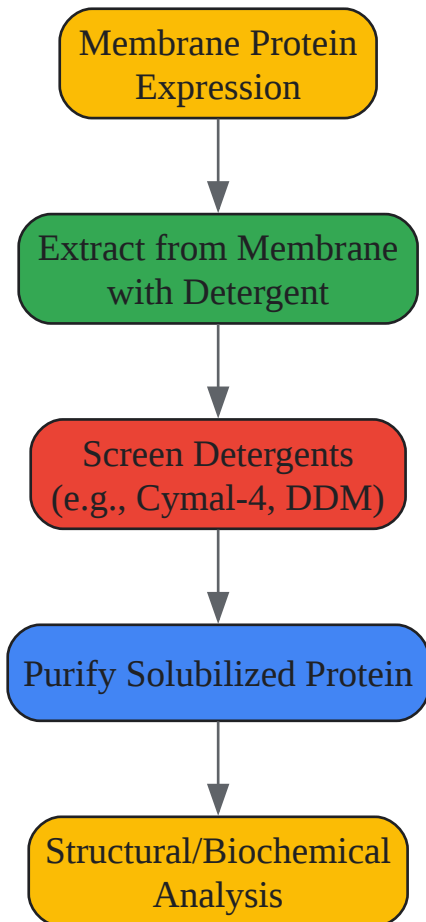
The table below summarizes its key characteristics:

Property	Description
Chemical Name	4-cyclohexyl-1-butyl- $\beta$ -d-maltoside [1]
Classification	Maltoside detergent [1]
Primary Use	Solubilization and stabilization of membrane proteins during purification [1]
Common Application	Screened alongside other detergents to find optimal conditions for structural studies (e.g., X-ray crystallography, cryo-EM) [1]

## Research Context and Workflow

**Cymal-4** is typically employed as one option in a screening process, as the "best" detergent is highly specific to the individual protein being studied [1]. The general workflow involves testing multiple detergents to identify which one best maintains the protein in a stable, monodisperse, and functional state [2].

The following diagram illustrates this high-level experimental workflow for membrane protein solubilization and purification, where **Cymal-4** would be one candidate detergent.



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## References

1. A rapid expression and purification condition screening ... [pmc.ncbi.nlm.nih.gov]

2. Overview of Membrane Protein Sample Preparation for ... [mdpi.com]

To cite this document: Smolecule. [Cymal-4 mechanism of action]. Smolecule, [2026]. [Online PDF].

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